

5-Bromo-4-chloro-2-nitrophenol molecular weight and formula

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Compound of Interest

Compound Name: **5-Bromo-4-chloro-2-nitrophenol**

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An In-Depth Technical Guide to **5-Bromo-4-chloro-2-nitrophenol** for Researchers and Drug Development Professionals

Authored by a Senior Application Scientist Introduction

In the landscape of modern medicinal chemistry and materials science, the utility of halogenated and nitrated aromatic compounds as versatile synthetic intermediates is well-established. **5-Bromo-4-chloro-2-nitrophenol** is a substituted phenol derivative that holds significant potential as a building block in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals. The strategic placement of bromo, chloro, and nitro functional groups on the phenol ring provides multiple reaction sites for further chemical transformations. This guide provides a comprehensive overview of the molecular characteristics, potential synthetic pathways, and applications of **5-Bromo-4-chloro-2-nitrophenol**, tailored for researchers and professionals in drug development.

Physicochemical Properties and Molecular Identity

5-Bromo-4-chloro-2-nitrophenol is a solid organic compound with the chemical formula $C_6H_3BrClNO_3$.^{[1][2]} Its molecular structure is characterized by a benzene ring substituted with a hydroxyl group, a nitro group, a bromine atom, and a chlorine atom.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₃ BrClNO ₃	[1][2]
Molecular Weight	252.45 g/mol	[1][3][4]
CAS Number	855400-82-7	[1][2]
Appearance	Solid	[2]
Synonyms	5-bromo-4-chloro-2-nitro-phenol	[1]

Potential Synthetic Routes

While specific, detailed synthetic protocols for **5-Bromo-4-chloro-2-nitrophenol** are not extensively documented in publicly available literature, its synthesis can be logically deduced from established organic chemistry principles and known reactions for similar compounds. A plausible synthetic strategy would involve the sequential halogenation and nitration of a suitable phenol precursor.

One potential pathway could start with 4-chlorophenol. The hydroxyl group is an activating ortho-, para-director. Nitration of 4-chlorophenol would be expected to yield 4-chloro-2-nitrophenol. Subsequent bromination of this intermediate would likely lead to the desired product, **5-Bromo-4-chloro-2-nitrophenol**, due to the directing effects of the existing substituents.



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Caption: A potential synthetic pathway for **5-Bromo-4-chloro-2-nitrophenol**.

Representative Experimental Protocol for Nitration of a Halogenated Phenol

The following is a generalized protocol based on the synthesis of related nitrophenols and should be adapted and optimized for the specific synthesis of **5-Bromo-4-chloro-2-nitrophenol**.

- **Dissolution:** Dissolve the starting material (e.g., 4-chlorophenol) in a suitable solvent such as glacial acetic acid or dichloroethane in a reaction vessel equipped with a stirrer and a cooling bath.^[5]
- **Cooling:** Cool the solution to 0-5 °C.
- **Nitrating Mixture Preparation:** Slowly add a pre-cooled mixture of concentrated nitric acid and concentrated sulfuric acid dropwise to the cooled solution of the phenol derivative, maintaining the low temperature.
- **Reaction:** After the addition is complete, allow the reaction mixture to stir at a controlled temperature until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- **Quenching:** Carefully pour the reaction mixture over crushed ice to precipitate the product.
- **Isolation and Purification:** Collect the solid product by filtration, wash with cold water until the filtrate is neutral, and then purify by recrystallization from a suitable solvent (e.g., ethanol/water mixture).

Applications in Research and Drug Development

Halogenated and nitrated phenols are valuable precursors in organic synthesis due to the reactivity of their functional groups.

- **Pharmaceutical Intermediates:** The presence of chloro and bromo substituents offers opportunities for cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig) to form carbon-carbon and carbon-heteroatom bonds, which are fundamental in the construction of complex drug scaffolds.^[6] The nitro group can be readily reduced to an amino group, providing a key functional handle for amide bond formation or diazotization reactions.
- **Agrochemical Synthesis:** Similar to pharmaceutical applications, the structural motifs present in **5-Bromo-4-chloro-2-nitrophenol** are found in some classes of herbicides and fungicides.

- Dye and Material Science: Nitrophenols are known precursors in the synthesis of azo dyes and other coloring agents.[7]

The combination of multiple reactive sites on a single, relatively simple scaffold makes **5-Bromo-4-chloro-2-nitrophenol** a compound of interest for the generation of compound libraries for high-throughput screening in drug discovery.

Safety and Handling

5-Bromo-4-chloro-2-nitrophenol is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated chemical fume hood.[4]

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H317	May cause an allergic skin reaction
H318	Causes serious eye damage
H319	Causes serious eye irritation
H332	Harmful if inhaled
H410	Very toxic to aquatic life with long-lasting effects

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, a lab coat, and chemical safety goggles or a face shield.[8][9]
- Ventilation: Handle exclusively in a certified chemical fume hood to avoid inhalation of dust or vapors.[10]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.[8][10]

- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Avoid release into the environment.[11]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[8][10]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[8][10]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8][10]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[10][11]

Conclusion

5-Bromo-4-chloro-2-nitrophenol is a valuable chemical intermediate with significant potential in various fields, particularly in pharmaceutical and agrochemical research and development. Its polysubstituted aromatic structure provides a versatile platform for the synthesis of a wide range of more complex molecules. A thorough understanding of its chemical properties, potential synthetic routes, and appropriate safety and handling procedures is essential for its effective and safe utilization in a research setting.

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